

An In-depth Technical Guide to Isodecyl Diphenyl Phosphate

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Compound of Interest

Compound Name: *Isodecyl diphenyl phosphate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **isodecyl diphenyl phosphate** (IDDP), detailing its chemical and physical properties, toxicological data, and primary industrial applications. While not a direct component in drug development, its toxicological profile and interaction with biological systems are of interest to the broader scientific community.

Core Chemical Identity

Isodecyl diphenyl phosphate is an organophosphate ester. It is a viscous, clear, colorless liquid at room temperature.^[1]

- Molecular Formula: $C_{22}H_{31}O_4P$ ^{[1][2]}
- Molecular Weight: 390.5 g/mol ^{[2][3]}

Physicochemical and Toxicological Data

The quantitative properties of **isodecyl diphenyl phosphate** are summarized in the table below. This data is essential for understanding its behavior in various experimental and environmental settings.

Property	Value	Reference(s)
IUPAC Name	8-methylnonyl diphenyl phosphate	[1]
CAS Number	29761-21-5	[1][2]
Density	1.074 g/cm ³	[1]
Melting Point	-31 °F (-35 °C)	[1]
Boiling Point	Decomposes	[1]
Flash Point	> 200 °F	[1]
Water Solubility	Insoluble (<1 mg/mL at 70°F)	[1][2]
Vapor Pressure	0.000016 mmHg	[1]
Log Kow (Octanol-Water Partition Coefficient)	5.44	[1][3]
Oral LD50 (rat)	>15,800 mg/kg	[1][2]

Experimental Protocols

Detailed experimental protocols for the synthesis of **isodecyl diphenyl phosphate** are not readily available in public literature. However, toxicological and analytical methodologies have been documented.

A study conducted by the National Institute of Environmental Health Sciences (NIEHS) assessed the biological potency of IDDP in rats.[2]

- Objective: To assess the biological potency of IDDP through a short-term, in vivo transcriptomic study.[2]
- Animal Model: Male Sprague Dawley (Hsd:Sprague Dawley® SD®) rats.[2]
- Formulation and Dosing: IDDP was formulated in corn oil and administered once daily for four consecutive days via gavage. Six dose groups were tested: 0, 66, 132, 264, 527, and 1,054 mg/kg body weight.[2]

- Endpoints: On the fourth day, animals were euthanized. Standard toxicological measures were assessed, including serum cholinesterase activity. The liver was collected for gene expression analysis using Affymetrix microarrays.[2]
- Key Finding: A significant and marked decrease in serum cholinesterase activity was observed in all dosed groups, which is a classic effect of organophosphates.[2]

The analysis of organophosphate esters like IDDP in biological and environmental samples typically involves chromatographic techniques.

- Sample Preparation: Extraction of the analyte from the matrix is a critical first step. For biological tissues, this may involve homogenization followed by liquid-liquid extraction or solid-phase extraction (SPE).[4]
- Chromatography: Gas chromatography (GC) or liquid chromatography (LC) is used to separate IDDP from other components in the sample.[4][5]
- Detection: Mass spectrometry (MS) is commonly coupled with chromatography (GC-MS or LC-MS) for sensitive and specific detection and quantification of IDDP.[4][5] Flame photometric detection (FPD) is also a standard method for phosphorus-containing compounds.[4]

Applications and Biological Relevance

The primary application of **isodecyl diphenyl phosphate** is as a flame retardant and plasticizer.[6] It is used in a variety of materials to:

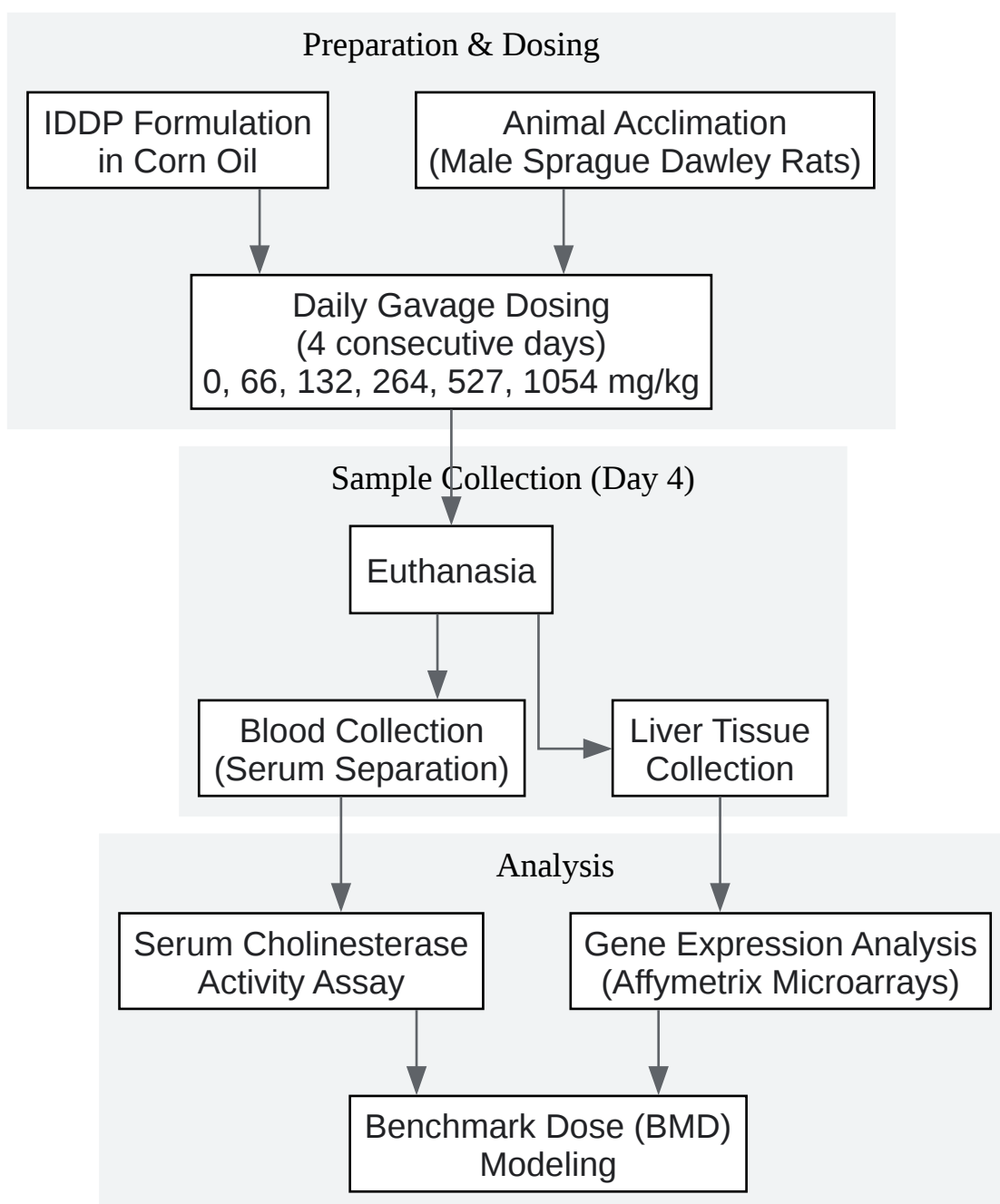
- Interrupt or hinder combustion.[2]
- Enhance the fire resistance of polymers.
- Improve flexibility and durability in plastics such as PVC and in rubber products.

As an organophosphate, IDDP's primary toxicological effect is the inhibition of cholinesterase, an enzyme critical for nerve function.[2] While its acute oral toxicity is low, its potential for neurotoxicity and other long-term health effects are areas of ongoing research.[2][6] There is currently limited information on its direct involvement in specific signaling pathways relevant to

drug development. However, the study of its toxicogenomic effects can provide insights into how chemicals of this class interact with biological systems at a molecular level.

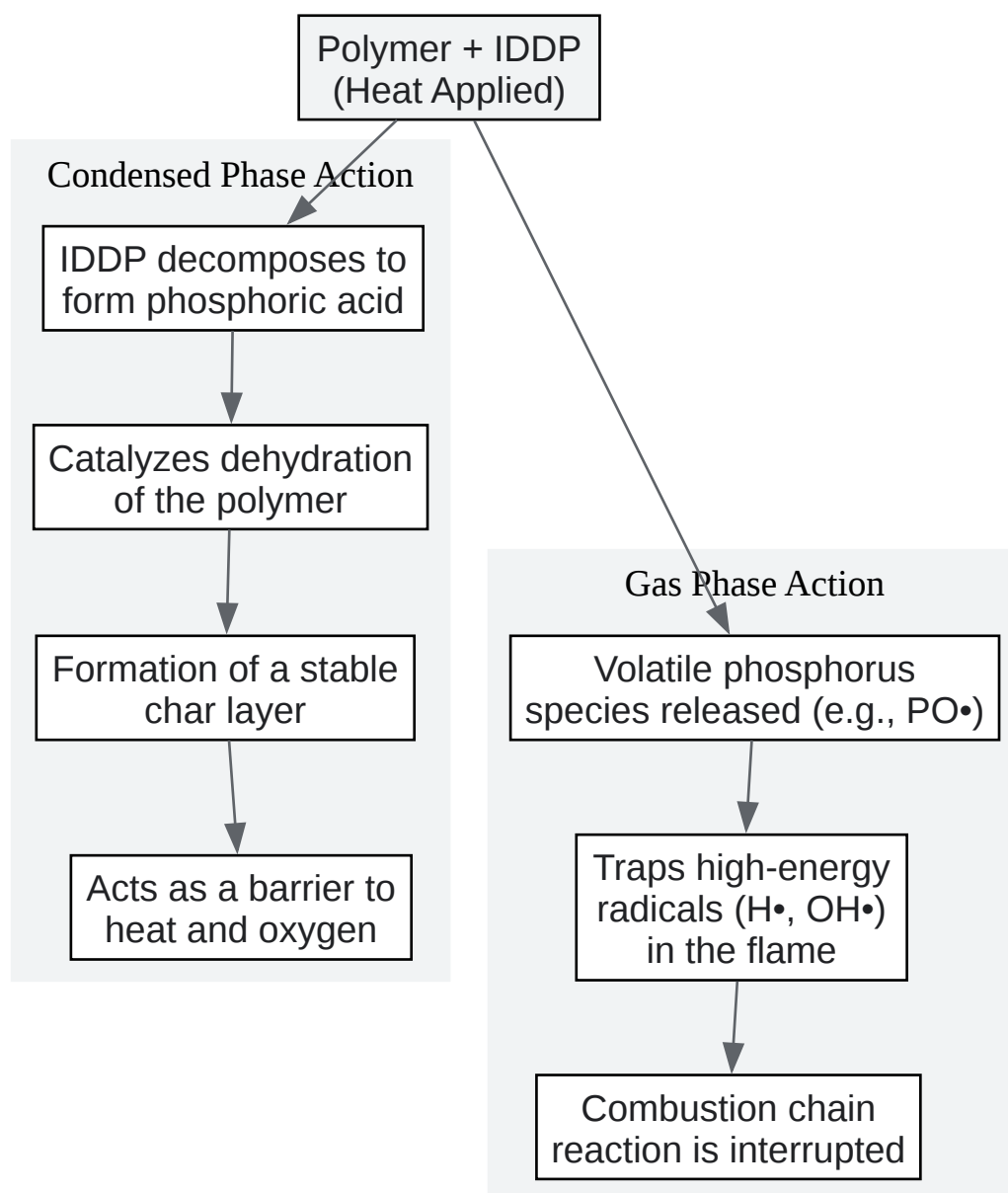
Visualizations

The following diagrams illustrate the experimental workflow of the in vivo study and the general mechanism of action for phosphorus-based flame retardants.



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Caption: Experimental workflow for the in vivo repeat dose study of **Isodecyl Diphenyl Phosphate**.

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Caption: General mechanism of action for phosphorus-based flame retardants like IDDP.

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